

# Proper Disposal of Ditolylguanidine: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Ditolylguanidine

Cat. No.: B1662265

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Ensuring the safe and compliant disposal of 1,3-Di-o-tolylguanidine (DTG) is critical for laboratory safety and environmental protection. This guide provides essential information for researchers, scientists, and drug development professionals on the proper handling and disposal procedures for this compound. **Ditolylguanidine** is a selective  $\sigma$ -receptor agonist and is also known to be toxic if swallowed, a skin and eye irritant, and harmful to aquatic life with long-lasting effects.[1][2][3][4] Adherence to these guidelines will minimize risks and ensure compliance with regulatory standards.

## Immediate Safety and Handling Precautions

Before handling **Ditolylguanidine**, it is imperative to be familiar with its hazards. The compound is a white to light yellow crystalline solid.[5]

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.[2]
- **Respiratory Protection:** In case of dust formation, use an N95 (US) or equivalent dust mask.
- **Lab Coat:** A standard lab coat is required to prevent skin contact.

Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust.[\[2\]](#)
- Ensure an eyewash station and safety shower are readily accessible.

## Spill Management

In the event of a spill:

- Evacuate personnel from the immediate area.[\[2\]](#)
- Ventilate the area.
- Wearing appropriate PPE, sweep up the solid material, avoiding dust formation.[\[2\]](#)
- Collect the spilled material into a suitable, labeled container for disposal.[\[2\]](#)
- Do not flush spills into the sewer system or surface water.[\[2\]](#)

## Storage Procedures

Proper storage is essential to prevent accidents and degradation of the chemical.

- Store in a cool, dry, and dark place.
- Keep the container tightly closed.
- Solutions in DMSO can be stored at -20°C for up to 3 months.[\[6\]](#)
- For long-term storage (months to years), maintain a temperature of -20°C.[\[7\]](#)
- Store locked up and away from oxidizing agents.[\[2\]](#)

## Step-by-Step Disposal Protocol

The primary method for the disposal of **Ditolylguanidine** is through a licensed and approved waste disposal contractor.

- **Waste Identification:** Clearly label the waste container as "**Ditolylguanidine**" with appropriate hazard symbols.
- **Waste Segregation:** Do not mix **Ditolylguanidine** waste with other chemical waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.
- **Containerization:** Collect waste **Ditolylguanidine** in a designated, leak-proof, and sealable container.
- **Contact EHS:** Follow your institution's specific procedures for chemical waste pickup. Contact your EHS office to schedule a collection.
- **Documentation:** Maintain a record of the amount of **Ditolylguanidine** being disposed of, in accordance with laboratory and institutional guidelines.
- **Transportation:** The transport of **Ditolylguanidine** waste is regulated. It is classified under UN 2811, Hazard Class 6.1, Packing Group III, with the proper shipping name "TOXIC SOLIDS, ORGANIC, N.O.S.". [1][6] This should be handled by the certified waste disposal company.

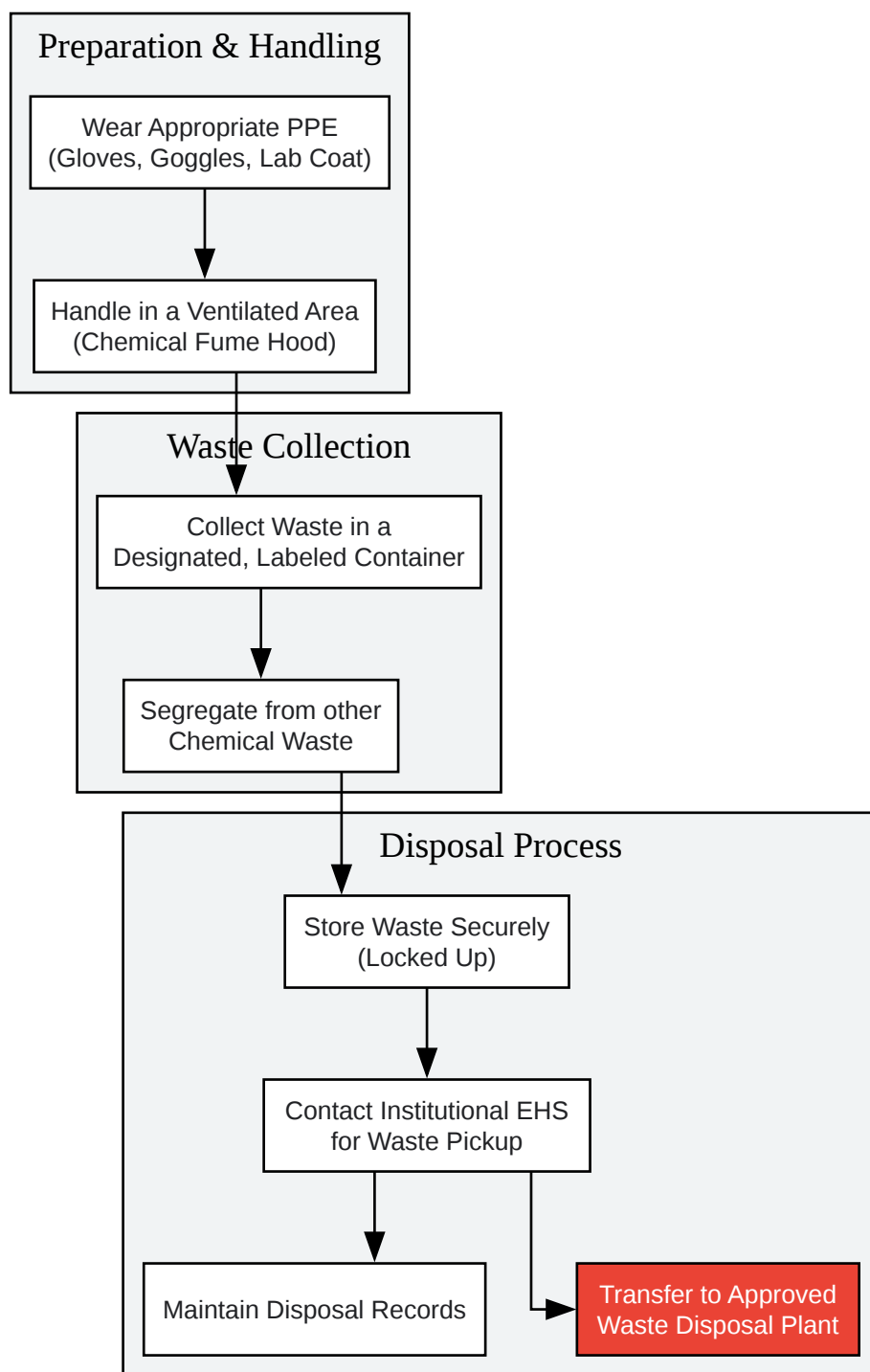
Never dispose of **Ditolylguanidine** down the drain or in regular trash. [2] This can lead to environmental contamination and potential harm to aquatic organisms. [2][3]

## Quantitative Data Summary

Parameter	Value	Reference
UN Number	2811	[6]
Transport Hazard Class	6.1 (Toxic solids)	[1][6]
Packing Group	III	[1][6]
Melting Point	175 °C	[8]
Molecular Weight	239.32 g/mol	[8]

## Ditolylguanidine Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **Ditolylguanidine**.



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Caption: Workflow for the safe disposal of **Ditolylguanidine**.

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